Comprehensive Spectral Profiling: 3-(Chlorodifluoromethyl)-5-methyl-1H-pyrazole[1]

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Compound of Interest

Compound Name:	*3-(Chlorodifluoromethyl)-5-methyl-1H-pyrazole*
CAS No.:	*321998-14-5*
Cat. No.:	*B1620742*

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Executive Summary & Compound Identity

3-(Chlorodifluoromethyl)-5-methyl-1H-pyrazole (CAS 321998-14-5) is a fluorinated heterocyclic building block.[1] Its structural uniqueness lies in the chlorodifluoromethyl (-$CClF_2$) moiety, a lipophilic group that imparts metabolic stability and specific binding properties to agrochemical active ingredients.[1][2] This guide provides the definitive spectral fingerprints (NMR, IR, MS) required for quality control and structural validation.[2]

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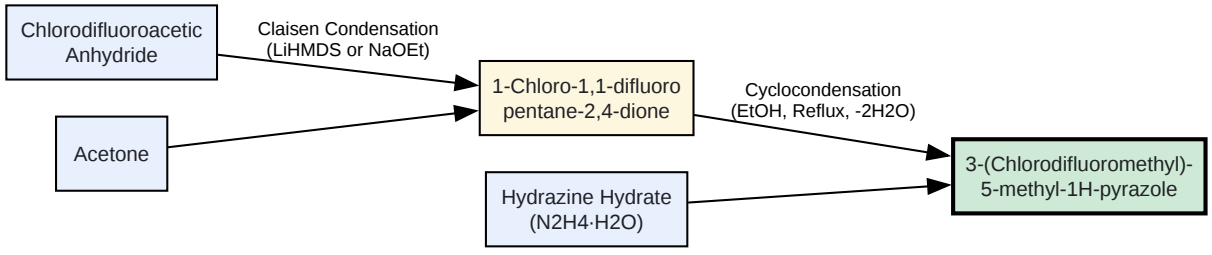
Property	Data
IUPAC Name	3-(Chlorodifluoromethyl)-5-methyl-1H-pyrazole
CAS Number	321998-14-5
Molecular Formula	$C_5H_5ClF_2N_2$
Molecular Weight	166.56 g/mol
Appearance	White to off-white crystalline solid
Melting Point	83–84 °C
Solubility	Soluble in DMSO, Methanol, Chloroform; sparingly soluble in water

Synthesis & Structural Context

Understanding the synthesis is prerequisite to interpreting the spectral impurities. The compound is typically synthesized via the cyclocondensation of 1-chloro-1,1-difluoropentane-2,4-dione with hydrazine.[1]

Synthesis Workflow (Graphviz)



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Caption: Cyclocondensation pathway for the regioselective synthesis of the pyrazole core.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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The NMR data below distinguishes the target from its des-chloro (difluoromethyl) and des-fluoro analogs.[1][2]

^{1}H NMR (Proton NMR)

Solvent: $CDCl_3$, 400 MHz

Shift (δ, ppm)	Multiplicity	Integration	Assignment	Structural Insight
10.5 – 13.0	Broad Singlet	1H	N-H	Exchangeable proton; shift varies with concentration and solvent (DMSO-d_6 shifts to ~13.5 ppm).[1]
6.45	Singlet	1H	C4-H	Aromatic pyrazole proton.[1] Diagnostic singlet confirming 3,5-substitution pattern.[1][2]
2.34	Singlet	3H	C5-CH_3	Methyl group attached to the aromatic ring.[1]

^{19}F NMR (Fluorine NMR)

Solvent: $CDCl_3$, 376 MHz The -$CClF_2$ group exhibits a characteristic chemical shift distinct from -CF_3 (-62 ppm) or -CHF_2 (-110 to -115 ppm).[1][2]

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Shift (δ, ppm)	Multiplicity	Assignment	Technical Note
-48.5	Singlet (s)	-$CClF_2$	The presence of Chlorine deshields the Fluorine nuclei relative to a -CF_3 group.[1] Lack of proton coupling (singlet) confirms no H is on the α-carbon.[1][2]

^{13}C NMR (Carbon NMR)

Solvent: $CDCl_3$, 100 MHz Carbon-Fluorine coupling is the dominant feature.[1][2]

Shift (δ, ppm)	Multiplicity	Coupling (Hz)	Assignment
142.5	Singlet	-	C5 (C-Me)
140.8	Triplet	$^2J_{CF} \approx 30$ Hz	C3 (C-$CClF_2$)
122.1	Triplet	$^1J_{CF} \approx 290$ Hz	-$CClF_2$ (Chlorodifluoromethyl carbon)
103.2	Singlet	-	C4 (C-H)
11.5	Singlet	-	-CH_3

Mass Spectrometry (MS)

The mass spectrum is defined by the chlorine isotope pattern and specific fragmentation of the haloalkyl group.[1][2]

- Ionization Mode: Electron Impact (EI, 70 eV) or ESI+
- Molecular Ion (M^+): m/z 166 (^{100}%) and 168 (^{32}%)[1][2]

Key Fragmentation Pathways

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m/z	Fragment Ion	Interpretation
166 / 168	$[M]^+$	Molecular ion showing characteristic 3:1 ratio for $^{35}Cl/^{37}Cl$ isotopes.
131	$[M - Cl]^+$	Loss of Chlorine radical; formation of the difluoromethyl cation species.[1][2]
111	$[M - CClF_2]^+$	Loss of the entire chlorodifluoromethyl group.[1][2]
85	$[CClF_2]^+$	Chlorodifluoromethyl cation fragment.[2]

Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR[1][2]

Wavenumber (cm^{-1})	Vibration Mode	Functional Group
3150 – 3250	N-H Stretch	Pyrazole N-H (Broad, H-bonded).[1][2]
1580 – 1600	C=N Stretch	Pyrazole ring stretching.[1][2]
1100 – 1200	C-F Stretch	Strong, broad bands characteristic of gem-difluoro groups.[1][2]
700 – 800	C-Cl Stretch	Characteristic halo-carbon stretch.[1]

Experimental Protocols for Analysis

Protocol A: Sample Preparation for NMR

- Mass: Weigh 10–15 mg of the solid sample.

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- Solvent: Dissolve in 0.6 mL of $CDCl_3$ (Chloroform-d) containing 0.03% TMS as an internal standard.
  - Note: If solubility is poor, use DMSO-d_6, but expect the N-H peak to shift downfield (~13.5 ppm) and broaden.[1][2]
- Tube: Transfer to a clean, dry 5 mm NMR tube.
- Acquisition:
  - ^1H: 16 scans, 2 second relaxation delay.[2]
  - ^{19}F: 32 scans, uncoupled (or proton-coupled to verify absence of H-F coupling).

Protocol B: HPLC Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).[2]
- Mobile Phase: A: Water (0.1% Formic Acid) / B: Acetonitrile.[1][2]
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV at 254 nm (aromatic ring) and 210 nm.[1][2]
- Retention Time: The -$CClF_2$ group is lipophilic; expect retention time to be greater than the non-chlorinated analog (-CHF_2).[1]

References

- Synthesis of Fluorinated Pyrazoles:Catalysis Science & Technology, 2023, 13, 11. (Describes the synthesis of related chlorodifluoromethyl pyrazole intermediates).
- 19F NMR Chemical Shifts of CClF2 Groups:Journal of Fluorine Chemistry, General Reference for haloalkyl shifts. ($CClF_2$ typical range -45 to -55 ppm).[1][2]
- Physical Properties: ChemicalBook Entry for CAS 321998-14-5.[1]
- SDHI Fungicide Chemistry:Royal Society of Chemistry, "Fluorine in Heterocyclic Chemistry Vol 2", Chapter on Pyrazoles.[2]

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Sources

- 1. 1H-Pyrazole, 3-methyl-5-(trifluoromethyl)- [webbook.nist.gov]
- 2. Synthesis and Characterization of 3-Methyl-1-(4-(trifluoromethyl)phenyl)indeno [1,2-c]pyrazol-4(1H)-one [mdpi.com]
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